

# YoYo-3: A Technical Guide to its Permeability in Live Cells

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## Compound of Interest

Compound Name: YoYo-3

Cat. No.: B114211

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## Core Finding: YoYo-3 is Impermeable to Live Cells with Intact Membranes

**YoYo-3** is a high-affinity, far-red fluorescent nucleic acid stain that is fundamentally impermeable to live cells possessing intact plasma membranes. This characteristic makes it an invaluable tool for selectively identifying and quantifying dead or membrane-compromised cells within a population. Its utility is particularly pronounced in assays where distinguishing between viable and non-viable cells is critical, such as in cytotoxicity studies and the analysis of late-stage apoptosis.

Upon entering a cell with a compromised membrane, **YoYo-3** intercalates into the DNA, leading to a significant enhancement of its fluorescence. This property allows for a clear and robust signal from dead cells, while live cells remain unstained and thus, non-fluorescent.

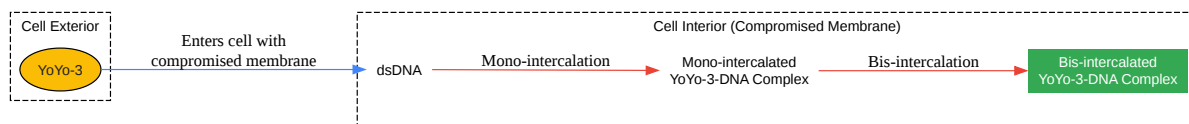
## Quantitative Data Summary

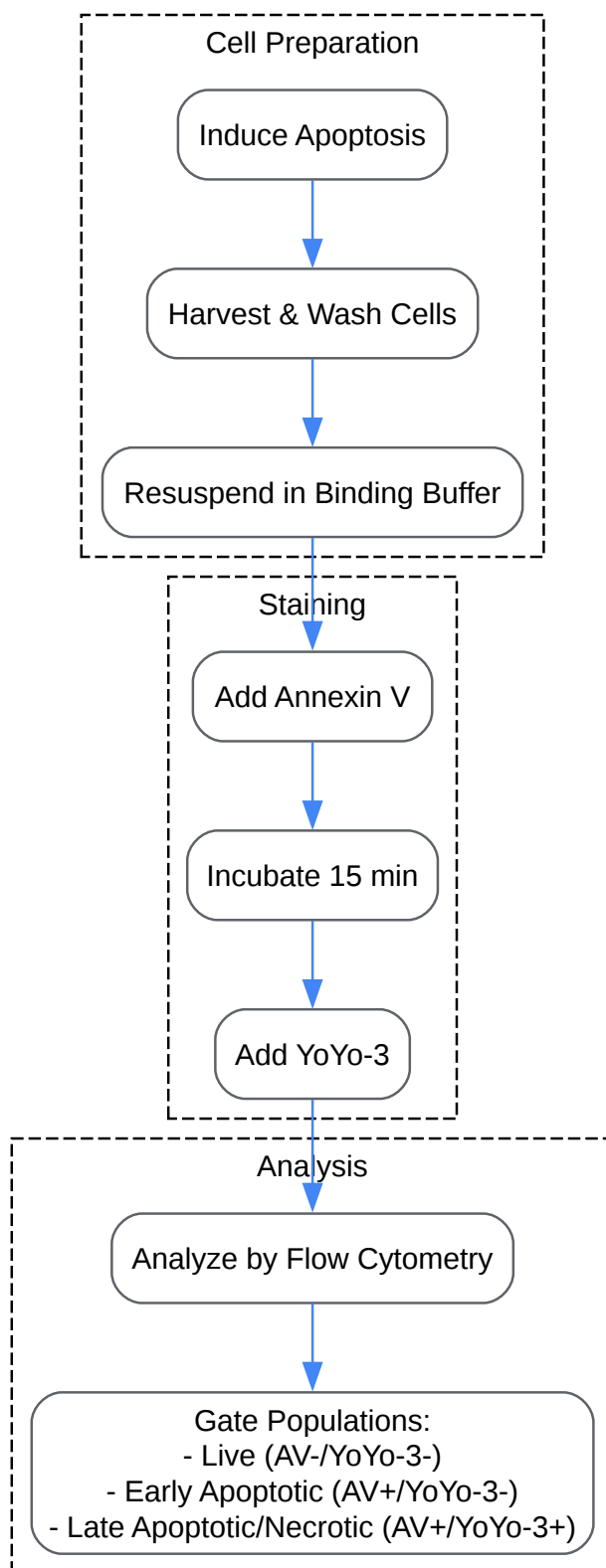
The following table summarizes the key quantitative parameters of **YoYo-3**, including its spectral properties and recommended working concentrations for various applications.

| Parameter                                 | Value   | Source(s) |
|---|---|-----------|
| Excitation Maximum (DNA-bound)            | 612 nm  | [1]       |
| Emission Maximum (DNA-bound)              | 631 nm  | [1]       |
| Fluorescence Enhancement                  | ~500-fold (for the related YoYo-1)            | [2]       |
| Working Concentration (Long-Term Imaging) | 200 - 300 nM                                  | [1]       |
| Working Concentration (Flow Cytometry)    | Protocol-dependent, typically in the nM range | N/A       |

## Mechanism of Action: Bis-Intercalation

**YoYo-3** is a dimeric cyanine dye, and its mechanism of staining involves the insertion of its two planar aromatic ring systems between the base pairs of double-stranded DNA. This mode of binding, known as bis-intercalation, is a high-affinity interaction that significantly stabilizes the DNA-dye complex. This interaction is also responsible for the dramatic increase in the dye's fluorescence quantum yield. The process can be conceptualized as a two-step mechanism involving an initial mono-intercalation event, where one of the dye's chromophores inserts into the DNA, followed by the second chromophore intercalating at a nearby site.





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## References

- 1. researchgate.net [researchgate.net]
- 2. Interference of ATP with the fluorescent probes YOYO-1 and YOYO-3 modifies the mechanical properties of intercalator-stained DNA confined in nanochannels - PMC [pmc.ncbi.nlm.nih.gov]
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